

# Commercial availability and suppliers of Ethyl N-Boc-2-thiomorpholinecarboxylate

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## Compound of Interest

Compound Name: *Ethyl N-Boc-2-thiomorpholinecarboxylate*

Cat. No.: *B578103*

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## An In-depth Technical Guide to Ethyl N-Boc-2-thiomorpholinecarboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl N-Boc-2-thiomorpholinecarboxylate**, a heterocyclic building block with significant potential in medicinal chemistry. The document covers its physicochemical properties, commercial availability, synthetic protocols, and its role as a privileged scaffold in the design of novel therapeutics.

## Physicochemical Properties

**Ethyl N-Boc-2-thiomorpholinecarboxylate** is a derivative of thiomorpholine, a sulfur-containing saturated heterocycle. The incorporation of a Boc (tert-butoxycarbonyl) protecting group and an ethyl ester moiety makes it a versatile intermediate for organic synthesis.

Property	Value	Source
CAS Number	1346597-50-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C12H21NO4S	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	275.37 g/mol	<a href="#">[3]</a>
Monoisotopic Mass	275.11914 Da	<a href="#">[5]</a>
Purity	Typically ≥95%	<a href="#">[3]</a> <a href="#">[6]</a>
Synonyms	Ethyl N-tert-butoxycarbonyl-2-thiomorpholinecarboxylate, 4-tert-Butyl 2-ethyl thiomorpholine-2,4-dicarboxylate	<a href="#">[1]</a>

## Commercial Availability and Suppliers

**Ethyl N-Boc-2-thiomorpholinecarboxylate** is available from various chemical suppliers, typically on a research scale. The following table summarizes information from a selection of vendors. Researchers are advised to contact suppliers directly for current pricing and availability.

Supplier	Purity	Available Quantities	Notes
ChemUniverse	95%	250 mg, 1 g, 5 g	Bulk quotes available upon request.[3]
BLD Pharm	-	-	Provides analytical data including NMR, HPLC, LC-MS.[7]
ChemicalBook	-	-	Lists 26 suppliers and manufacturers in China.[1]
SinoStandards Bio-Tech	≥95%	0.25 g	Listed as a non-natural amino acid and derivative.[6]
Weifang Yangxu Group Co., Ltd	99%	Milligram to kilogram scale	Offers custom synthesis and bulk quantities.[2]

## The Role of the Thiomorpholine Scaffold in Drug Discovery

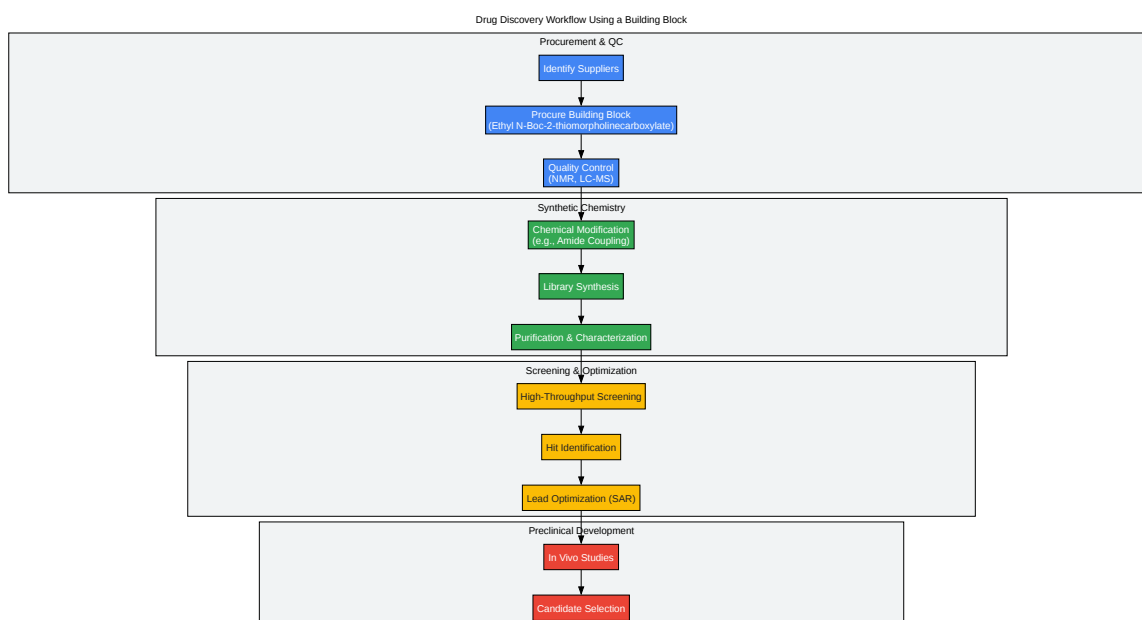
The thiomorpholine ring is considered a "privileged scaffold" in medicinal chemistry.[8] This is due to its ability to serve as a versatile framework for developing ligands that can bind to multiple biological targets with high affinity.[8][9] Replacing the oxygen of a morpholine ring with sulfur alters the molecule's size, lipophilicity, and metabolic stability, which are key properties in drug design.[8]

Thiomorpholine derivatives have demonstrated a wide spectrum of biological activities, including:

- Anticancer[8]
- Anti-inflammatory[10][11]

- Antimicrobial[10][11]
- Antidiabetic (as DPP-IV inhibitors)[8][10][11]
- Antioxidant and Hypolipidemic[8][11][12]

The following diagram illustrates a generalized workflow for utilizing a building block like **Ethyl N-Boc-2-thiomorpholinecarboxylate** in a drug discovery program.



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Drug discovery workflow with a chemical building block.

## Experimental Protocols

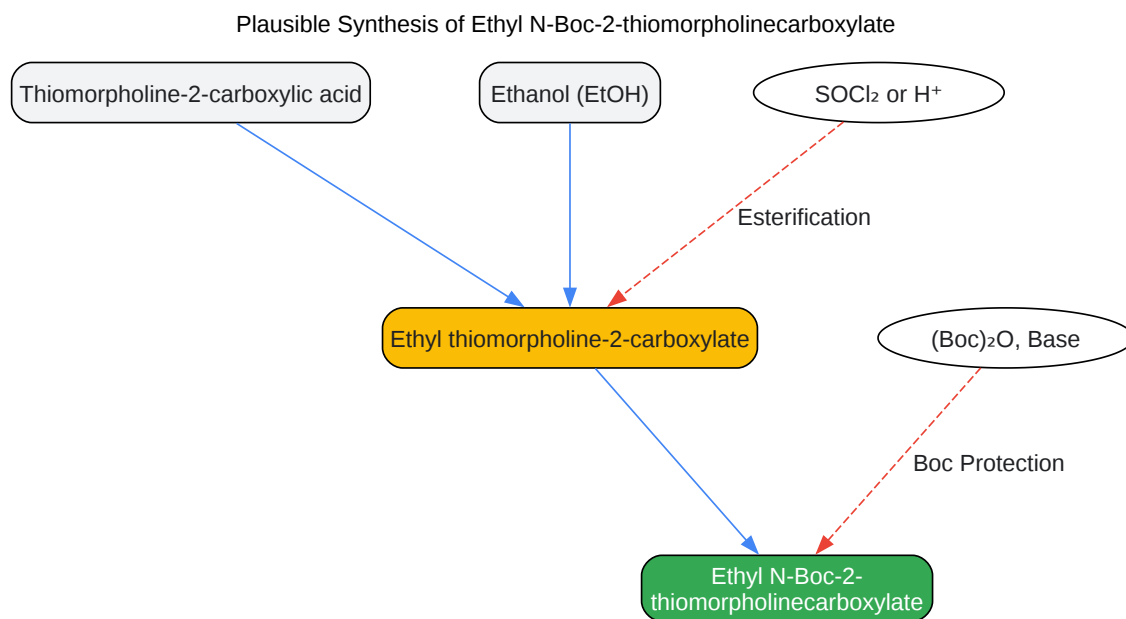
Synthesis of **Ethyl N-Boc-2-thiomorpholinecarboxylate**

While specific, detailed synthetic procedures for this exact molecule are proprietary or not widely published in open literature, a general approach can be inferred from standard organic chemistry principles for the synthesis of related compounds, such as N-Boc protected amino esters. A plausible retro-synthetic analysis suggests it could be synthesized from thiomorpholine-2-carboxylic acid.

#### Illustrative Synthetic Pathway:

- **Esterification of Thiomorpholine-2-carboxylic acid:** The starting acid is reacted with ethanol in the presence of an acid catalyst (e.g., thionyl chloride or sulfuric acid) to form the ethyl ester.
- **Boc Protection:** The resulting ethyl thiomorpholine-2-carboxylate is then reacted with di-tert-butyl dicarbonate (Boc)<sub>2</sub>O in the presence of a base (e.g., triethylamine or sodium bicarbonate) in a suitable solvent like dichloromethane or THF to yield the final N-Boc protected product.

The diagram below outlines this potential synthetic route.



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A potential synthetic pathway for the target compound.

This technical guide serves as a foundational resource for researchers interested in utilizing **Ethyl N-Boc-2-thiomorpholinecarboxylate**. Its role as a privileged scaffold makes it a valuable component in the synthesis of diverse compound libraries for screening against various biological targets.[10][11]

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